

# Chloro(chloromethyl)dimethylsilane chemical structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chloro(chloromethyl)dimethylsilane*

Cat. No.: *B161097*

[Get Quote](#)

An In-depth Technical Guide to **Chloro(chloromethyl)dimethylsilane**

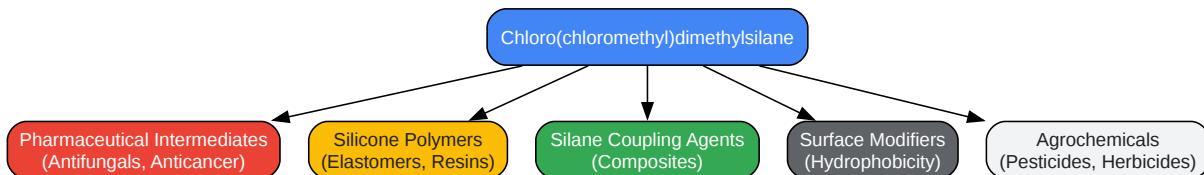
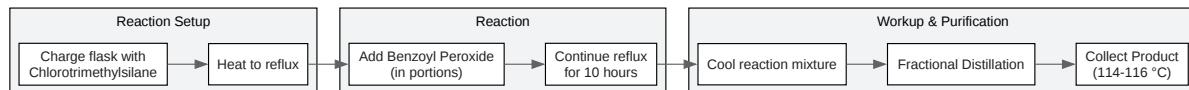
For Researchers, Scientists, and Drug Development Professionals

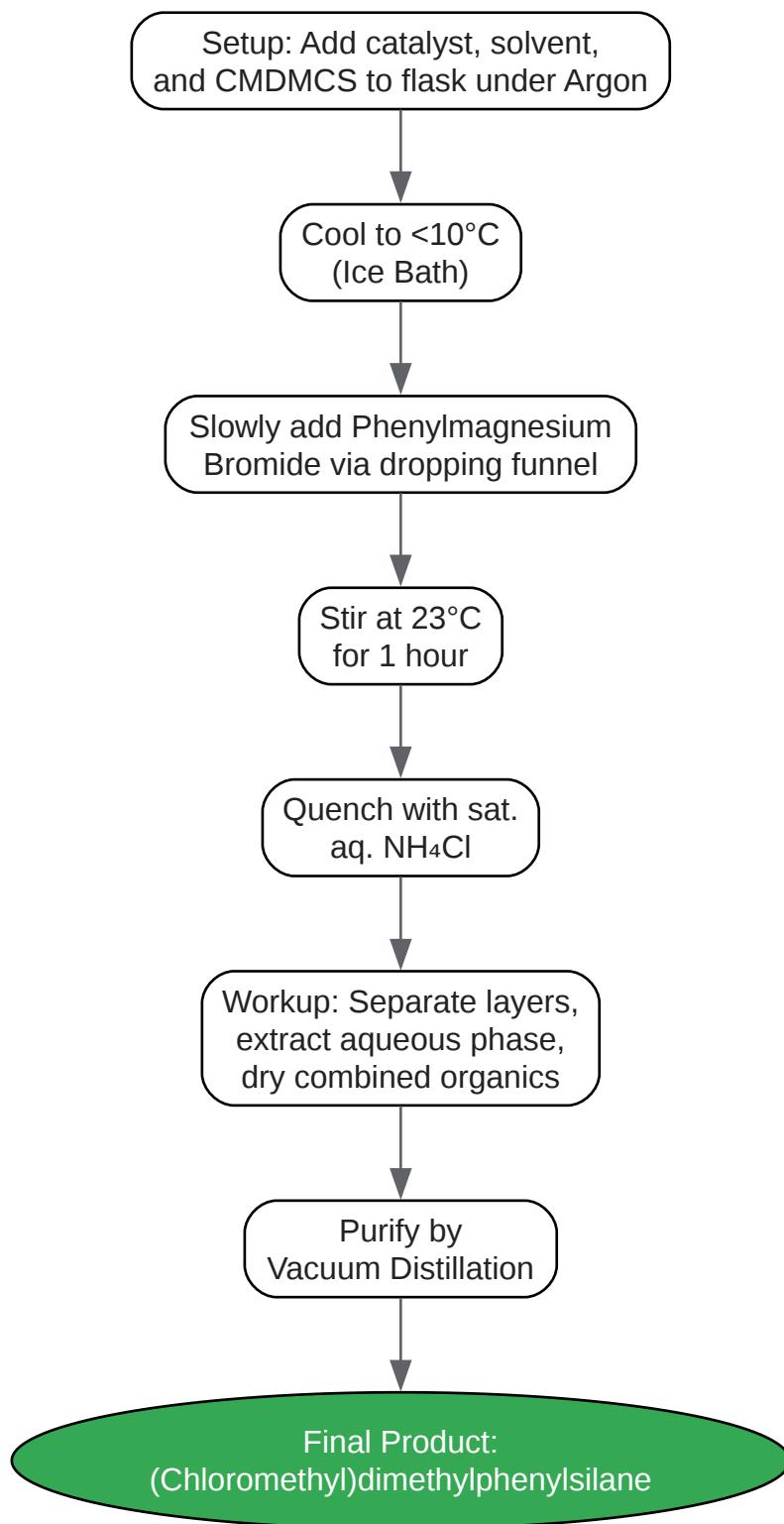
## Introduction

**Chloro(chloromethyl)dimethylsilane**, also known as (Chloromethyl)dimethylchlorosilane (CMDMCS), is a versatile bifunctional organosilicon compound. Its unique reactivity, stemming from the presence of both a reactive Si-Cl bond and a C-Cl bond, makes it a crucial intermediate in a wide array of chemical syntheses. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, applications, and safety protocols, with a focus on its relevance to research and development in the pharmaceutical and materials science sectors. It is extensively used in the production of silicone polymers, silane coupling agents, and as a key building block in organic synthesis for pharmaceuticals and agrochemicals.<sup>[1][2][3]</sup>

## Chemical Structure and Identification

The structure of **Chloro(chloromethyl)dimethylsilane** features a central silicon atom bonded to two methyl groups, a chlorine atom, and a chloromethyl group.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. innospk.com [innospk.com]
- 2. chemimpex.com [chemimpex.com]
- 3. innospk.com [innospk.com]
- To cite this document: BenchChem. [Chloro(chloromethyl)dimethylsilane chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b161097#chloro-chloromethyl-dimethylsilane-chemical-structure>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

